

Personal protective equipment for handling Haloperidol Lactate

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Compound of Interest

Compound Name: Haloperidol Lactate

Cat. No.: B1257113

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Essential Safety and Handling of Haloperidol Lactate

For researchers, scientists, and drug development professionals, ensuring safe handling of **Haloperidol Lactate** is paramount. This guide provides essential, immediate safety and logistical information, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to minimize exposure and ensure a safe laboratory environment.

Occupational Exposure Limit

A key quantitative measure for ensuring the safety of personnel is the Occupational Exposure Limit (OEL), which defines the permissible exposure limit for a chemical substance in the workplace.

Substance	OEL	Source
Haloperidol	1 µg/m ³ (8-hour Time-Weighted Average)	Pfizer

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is critical for minimizing exposure to **Haloperidol Lactate**. The following table summarizes the recommended PPE for various handling activities.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	<ul style="list-style-type: none">• Gloves: Double pair of chemotherapy-tested nitrile or neoprene gloves.[1]• Gown: Disposable, fluid-resistant gown that closes in the back.[2]• Respiratory Protection: A NIOSH-certified N95 respirator is recommended, especially if there is a risk of damaged packaging creating airborne particles.[2][3][4]
Compounding and Preparation	<ul style="list-style-type: none">• Gloves: Double pair of chemotherapy-tested nitrile or neoprene gloves.• Gown: Disposable, fluid-resistant gown that closes in the back.• Eye and Face Protection: Tightly fitting safety goggles and a face shield to protect against splashes.• Respiratory Protection: Work should be performed in a ventilated engineering control such as a biological safety cabinet (BSC) or compounding aseptic containment isolator (CACI). If there is a risk of aerosolization outside of a control device, a NIOSH-certified N95 respirator or a powered air-purifying respirator (PAPR) should be used.
Administration	<ul style="list-style-type: none">• Gloves: Single pair of chemotherapy-tested nitrile gloves.• Gown: Disposable, fluid-resistant gown.• Eye Protection: Safety glasses with side shields or goggles if there is a risk of splashing.
Spill Cleanup	<ul style="list-style-type: none">• Gloves: Double pair of chemotherapy-tested nitrile gloves.• Gown: Impervious gown.• Eye and Face Protection: Tightly fitting safety goggles and a face shield.• Respiratory Protection: A NIOSH-certified N95 respirator or a PAPR is required.• Shoe Covers: Disposable, skid-resistant shoe covers.
Waste Disposal	<ul style="list-style-type: none">• Gloves: Double pair of chemotherapy-tested nitrile gloves.• Gown: Disposable, fluid-resistant

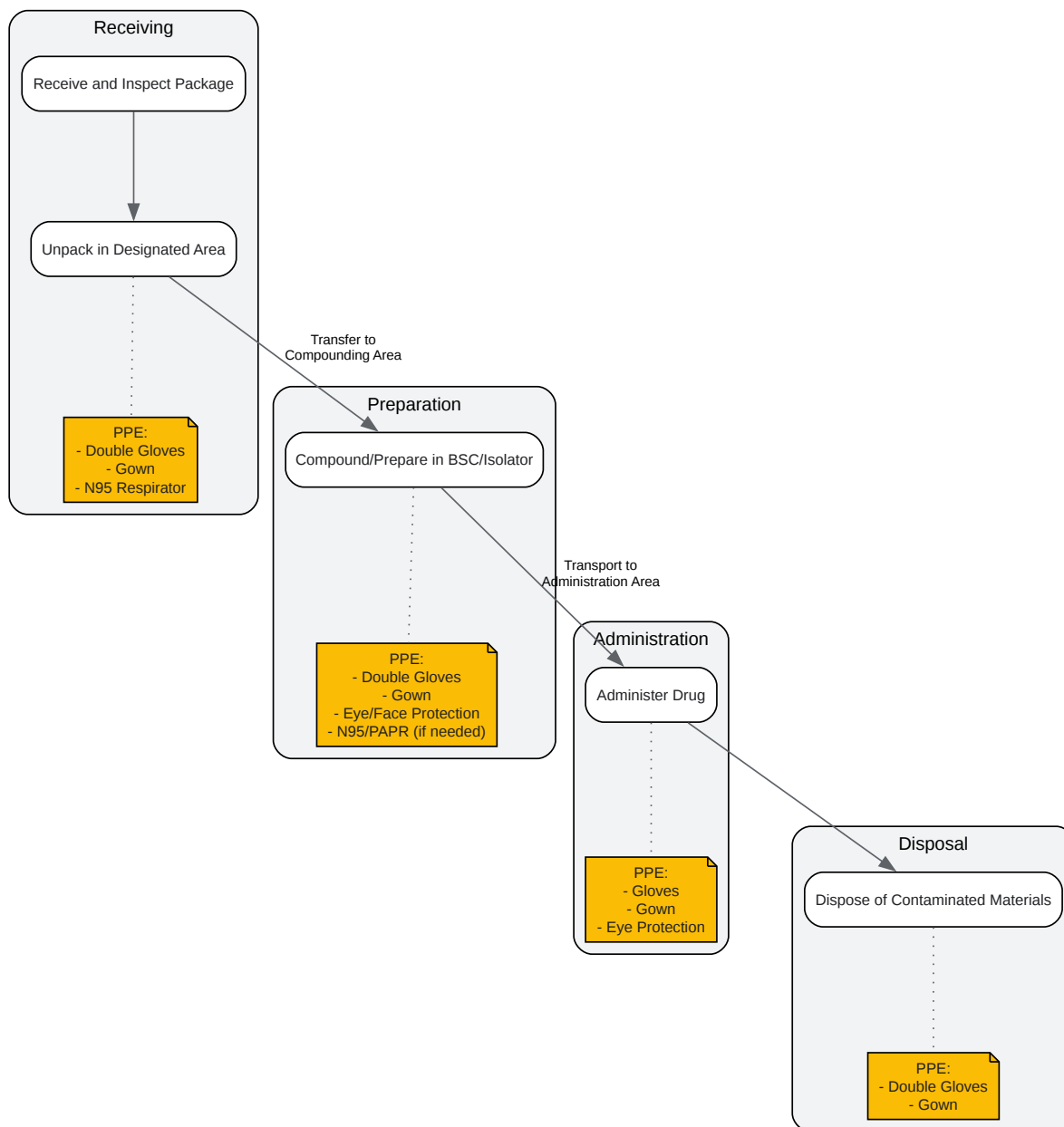
gown.

Operational and Disposal Plans

Following a structured, step-by-step procedure for handling and disposing of **Haloperidol Lactate** is crucial for safety and compliance.

Experimental Workflow and PPE

Haloperidol Lactate Handling Workflow and PPE

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